

Essential Safety and Logistical Information for Handling UN1046 (Helium, compressed)

Author: BenchChem Technical Support Team. Date: December 2025

| Compound of Interest | | |
|----------------------|-----------|-----------|
| Compound Name: | MC 1046 | |
| Cat. No.: | B10800415 | Get Quote |

Product Identification:

Product Name: Helium, compressed

UN Number: 1046[1][2][3][4]

Chemical Formula: He[1]

Synonyms: Helium gas, Gaseous helium, Balloon gas[1]

This guide provides essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling UN1046 (compressed Helium). Adherence to these procedures is critical for ensuring a safe laboratory environment.

Immediate Safety Concerns: Hazard Identification

Helium is a simple asphyxiant.[1][2] In high concentrations, it can displace oxygen and lead to rapid suffocation.[3][4][5] Symptoms of exposure to an oxygen-deficient atmosphere may include dizziness, salivation, nausea, vomiting, and loss of mobility or consciousness.[2] It is crucial to ensure adequate ventilation in areas where Helium is used and stored.

Personal Protective Equipment (PPE)

While Helium itself is non-toxic, the primary hazard is asphyxiation due to oxygen displacement. The recommended personal protective equipment focuses on safe handling of



the compressed gas cylinders.

| Equipment | Specifications and Use |
|------------------------|---|
| Eye Protection | Safety glasses are recommended when handling cylinders to protect from mechanical hazards.[2] |
| Hand Protection | While specific chemical-resistant gloves are not required for Helium, work gloves are recommended when handling cylinders to prevent injuries. For cryogenic liquid helium, cold-insulating gloves should be worn.[4] |
| Foot Protection | Safety shoes are recommended when handling cylinders to protect against crush injuries.[1][2] |
| Respiratory Protection | Under normal use with adequate ventilation, no respiratory protection is required. In emergency situations or where oxygen levels may fall below 19.5%, a Self-Contained Breathing Apparatus (SCBA) or a positive-pressure airline with a mask and escape pack must be used. Airpurifying respirators are not effective and will not provide protection.[1] |

Operational and Disposal Plans

A systematic approach to handling and disposing of compressed Helium cylinders is vital for laboratory safety. The following step-by-step guidance outlines the operational workflow.

Experimental Protocols: Step-by-Step Handling Procedure

- Receiving and Inspection:
 - Upon receipt, visually inspect the cylinder for any signs of damage, such as dents or rust.



- Ensure the cylinder is properly labeled with the correct gas name (Helium) and UN number (1046).
- Verify that the valve protection cap is securely in place.

Storage:

- Store cylinders in a well-ventilated, secure area, preferably in an upright position.[1]
- Cylinders should be secured with straps or chains to prevent them from falling.
- Do not store cylinders in passenger compartments of vehicles.[1]
- Protect cylinders from direct sunlight and do not expose them to temperatures exceeding
 52°C (125°F).[3]

Use:

- Before use, move the cylinder to the designated, well-ventilated work area.
- Secure the cylinder in an upright position.
- Use a pressure-reducing regulator or a separate control valve to safely discharge the gas from the cylinder.[1]
- Use a check valve to prevent backflow into the cylinder.[1]
- Open the cylinder valve slowly.
- After each use, close the cylinder valve.
- Disposal of Empty Cylinders:
 - Ensure the cylinder is empty by checking the pressure gauge.
 - Close the cylinder valve and replace the valve protection cap.
 - Mark the cylinder as "EMPTY".



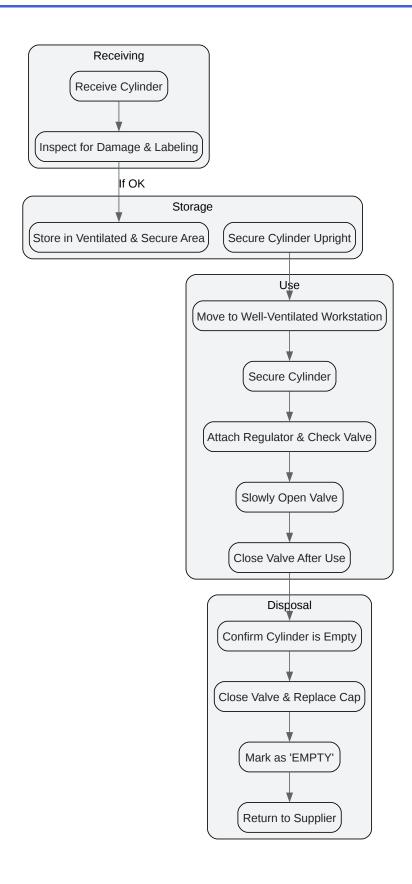
 Return the empty cylinder to the supplier. Do not attempt to refill or dispose of the cylinder yourself.[1][2]

Emergency Procedures

- Leak: In case of a leak, evacuate the area immediately. Ensure the area is well-ventilated before re-entry. If the leak is significant, contact emergency services.
- Fire: Helium is non-flammable and does not support combustion.[1] If cylinders are exposed to fire, there is a risk of rupture due to heat. If possible and safe to do so, remove cylinders from the fire area or cool them with water.[1]
- Inhalation: If someone is suspected of having inhaled high concentrations of Helium, immediately move them to an area with fresh air. If they are not breathing, provide artificial respiration. Seek immediate medical attention.[2]

Mandatory Visualizations Workflow for Handling Compressed Helium Cylinders





Click to download full resolution via product page

Caption: Workflow for the safe handling of compressed Helium cylinders.







Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. haskellcorp.com [haskellcorp.com]
- 2. ggbservices.co.uk [ggbservices.co.uk]
- 3. public.spheracloud.net [public.spheracloud.net]
- 4. consult.environment-agency.gov.uk [consult.environment-agency.gov.uk]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling UN1046 (Helium, compressed)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10800415#personal-protective-equipment-for-handling-mc-1046]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com